

Proper Disposal of Norketotifen: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Norketotifen

Cat. No.: B1244999

[Get Quote](#)

The following guide provides essential safety and logistical information for the proper disposal of **Norketotifen**, a biologically active metabolite of ketotifen.^{[1][2]} Adherence to these procedures is critical to ensure personnel safety and environmental protection. This document is intended for researchers, scientists, and drug development professionals who may handle this compound in a laboratory setting.

Compound Identification and Properties

A clear understanding of **Norketotifen**'s properties is foundational to its safe handling and disposal.

Property	Value
Molecular Formula	C18H17NOS ^[3]
Molecular Weight	295.4 g/mol ^[3]
Appearance	White crystalline solid ^[1]
Solubility	Sparingly soluble in water; freely soluble in organic solvents like ethanol and DMSO ^[1]
Primary Hazard	H301: Toxic if swallowed [Danger Acute toxicity, oral] ^[3]

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of **Norketotifen** waste. Given its classification as acutely toxic, it should be managed as hazardous pharmaceutical waste.

1. Personal Protective Equipment (PPE)

Before handling **Norketotifen**, ensure the following PPE is worn:

- Safety glasses or goggles.
- Chemical-resistant gloves.
- A lab coat.

2. Waste Segregation and Classification

Proper segregation is the first step in compliant waste management.[4][5]

- Classification: Due to its acute oral toxicity (H301), **Norketotifen** waste must be classified as hazardous pharmaceutical waste.[3]
- Segregation: Do not mix **Norketotifen** waste with non-hazardous waste.[4] It should be collected in a designated hazardous waste container.

3. Containment

- Use appropriate, clearly labeled containers for hazardous pharmaceutical waste.[5] The standard color for this type of waste is typically black.[6]
- Ensure containers are securely sealed to prevent spills or exposure.
- Label the container with "Hazardous Waste - Pharmaceuticals" and include the specific chemical name, "**Norketotifen**."

4. Storage

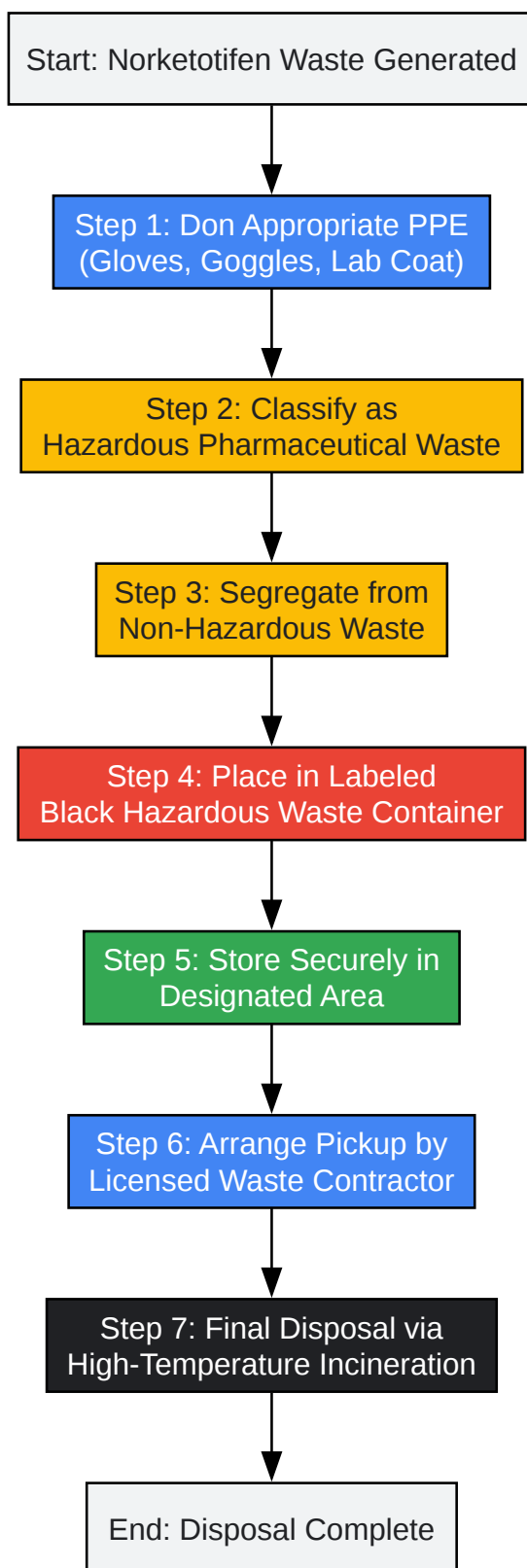
- Store the sealed hazardous waste container in a designated, secure area away from general laboratory traffic.
- The storage area should be cool, dry, and well-ventilated.

5. Final Disposal

- Do Not dispose of **Norketotifen** by flushing it down the drain or placing it in the regular trash.
[6][7] Improper disposal can lead to environmental contamination.[7][8]
- The required method for disposing of hazardous pharmaceutical waste is through a licensed hazardous waste management company.[4][5]
- These specialized companies will transport the waste to a permitted treatment facility, where it will typically be destroyed via high-temperature incineration.[6][9]
- Maintain detailed records of all disposed **Norketotifen** waste to ensure regulatory compliance.[4]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Norketotifen**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **Norketotifen** waste.

Experimental Protocols

Specific experimental protocols for the disposal of **Norketotifen** are not detailed in publicly available literature. The procedures outlined above are based on established guidelines for the disposal of hazardous pharmaceutical waste as regulated by agencies such as the Environmental Protection Agency (EPA).^{[5][8]} It is imperative to consult your institution's specific safety protocols and a licensed waste management provider for guidance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Norketotifen (EVT-340058) | 34580-20-6 [evitachem.com]
- 2. Norketotifen - Wikipedia [en.wikipedia.org]
- 3. Norketotifen | C18H17NOS | CID 9904236 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. securewaste.net [securewaste.net]
- 5. danielshealth.com [danielshealth.com]
- 6. Managing Pharmaceutical Waste | Stericycle [stericycle.com]
- 7. Types of Pharmaceutical Waste and How to Dispose of Them | VLS [vlse.com]
- 8. sdmedwaste.com [sdmedwaste.com]
- 9. iwaste.epa.gov [iwaste.epa.gov]
- To cite this document: BenchChem. [Proper Disposal of Norketotifen: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1244999#norketotifen-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com